

Application Notes and Protocols for Reactions Involving Ethyl 3-(benzylamino)propanoate

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Compound of Interest

Compound Name: Ethyl 3-(benzylamino)propanoate

Cat. No.: B105905

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental setup for reactions involving **Ethyl 3-(benzylamino)propanoate**, a versatile intermediate in organic synthesis with significant applications in the pharmaceutical and agrochemical industries. This document details its synthesis, characterization, and use in the development of therapeutic agents.

Overview and Chemical Properties

Ethyl 3-(benzylamino)propanoate (CAS No. 23583-21-3) is a secondary amine and an ester, making it a valuable building block for a variety of chemical transformations.^[1] Its primary applications lie in its role as a key intermediate in the synthesis of complex molecules, including dipivaloyloxypheyl aminopropionate beta-agonist prodrugs for the treatment of psoriasis and spiropiperidine-based orexin-2 receptor (OX2R) antagonists.^{[2][3][4]} It is also utilized in the production of certain insecticides.^[2]

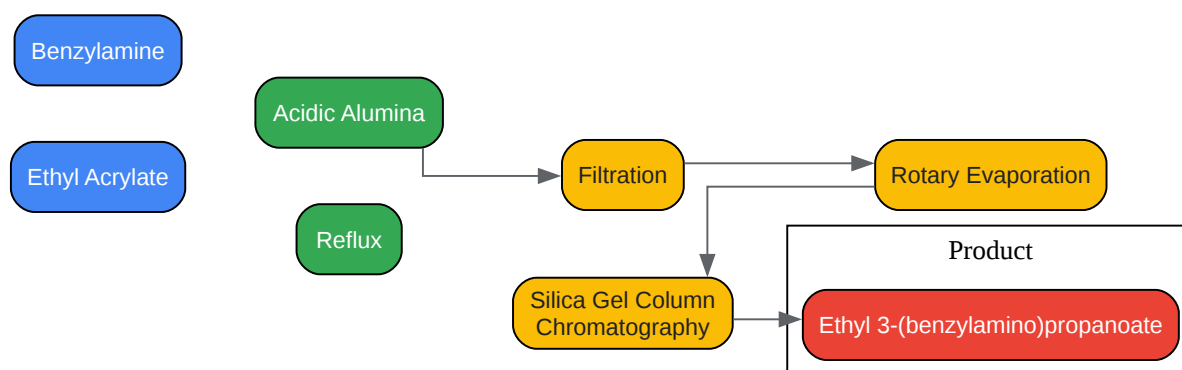
Table 1: Physical and Chemical Properties of **Ethyl 3-(benzylamino)propanoate**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[5]
Molecular Weight	207.27 g/mol	[5]
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	307.2 °C at 760 mmHg	[6]
Density	1.017 g/mL at 25 °C	[5]
Refractive Index (n ₂₀ /D)	1.504	[5]
CAS Number	23583-21-3	[5]

Synthesis of Ethyl 3-(benzylamino)propanoate

The most common method for the synthesis of **Ethyl 3-(benzylamino)propanoate** is the Michael addition of benzylamine to ethyl acrylate. A general experimental protocol is provided below.

Synthetic Workflow



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Caption: Synthetic workflow for **Ethyl 3-(benzylamino)propanoate**.

Experimental Protocol

Materials:

- Benzylamine
- Ethyl acrylate
- Acidic alumina
- Hexane
- Ethyl acetate
- Anhydrous sodium sulfate

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Stirring plate and stir bar
- Filtration apparatus (e.g., Buchner funnel)
- Rotary evaporator
- Glass column for chromatography
- Thin Layer Chromatography (TLC) plates and chamber

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, combine benzylamine and ethyl acrylate. A common molar ratio is 1.5 equivalents of benzylamine to 1 equivalent of ethyl acrylate.

- **Catalyst Addition:** Add acidic alumina to the reaction mixture.
- **Reaction:** Heat the mixture to reflux with stirring. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature.
- **Catalyst Removal:** Filter the reaction mixture to remove the acidic alumina catalyst. Wash the catalyst with a mixture of ethyl acetate and hexane.
- **Concentration:** Concentrate the filtrate using a rotary evaporator to remove the solvent.
- **Purification:** Purify the crude product by silica gel column chromatography. A typical eluent system is a gradient of hexane and ethyl acetate (e.g., starting with 8:2 hexane/ethyl acetate).[3] Collect the fractions containing the desired product, as identified by TLC.
- **Final Product:** Combine the pure fractions and remove the solvent under reduced pressure to yield **Ethyl 3-(benzylamino)propanoate** as a liquid.

Characterization Data

The structure and purity of the synthesized **Ethyl 3-(benzylamino)propanoate** should be confirmed by spectroscopic methods.

Table 2: Spectroscopic Data for **Ethyl 3-(benzylamino)propanoate**

Technique	Data
^1H NMR (CDCl_3 , 400 MHz)	δ (ppm): 7.20-7.35 (m, 5H, Ar-H), 4.12 (q, $J=7.1$ Hz, 2H, $-\text{OCH}_2\text{CH}_3$), 3.75 (s, 2H, $-\text{NCH}_2\text{Ph}$), 2.85 (t, $J=6.8$ Hz, 2H, $-\text{NCH}_2\text{CH}_2-$), 2.50 (t, $J=6.8$ Hz, 2H, $-\text{CH}_2\text{COO}-$), 1.25 (t, $J=7.1$ Hz, 3H, $-\text{OCH}_2\text{CH}_3$).
^{13}C NMR (CDCl_3)	δ (ppm): 172.5, 139.5, 128.6, 128.3, 127.2, 60.5, 53.8, 46.5, 34.2, 14.3.[7]
IR (liquid film)	ν (cm^{-1}): 3350 (N-H), 3030, 2980, 2930, 1730 (C=O, ester), 1495, 1450, 1180 (C-O).[6]
Mass Spectrum (EI)	m/z : 207 (M^+), 178, 148, 106, 91 (base peak).[6]

Applications in Drug Development

Ethyl 3-(benzylamino)propanoate is a key starting material for the synthesis of several classes of pharmacologically active molecules.

Synthesis of Orexin-2 Receptor (OX2R) Antagonists

Orexin-2 receptor antagonists are being investigated for the treatment of sleep disorders.[8]

Ethyl 3-(benzylamino)propanoate can be used as a precursor to form more complex spiropiperidine structures found in these antagonists.



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